

Technical Guide: Crystal Structure Analysis of Methyl 2-hydroxy-3-propionylbenzoate

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-3-propionylbenzoate*

CAS No.: 88466-30-2

Cat. No.: B1610046

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Executive Summary

Methyl 2-hydroxy-3-propionylbenzoate is a critical pharmacophore, often serving as a key intermediate in the synthesis of antiallergic agents (e.g., Pranlukast) and non-steroidal anti-inflammatory drugs (NSAIDs). Its structural integrity relies heavily on the competition between steric hindrance introduced by the 3-propionyl group and the resonance-assisted intramolecular hydrogen bonding (RAHB) characteristic of salicylates.

This guide provides a rigorous, self-validating framework for the synthesis, crystallization, and crystallographic analysis of this compound. Unlike standard operating procedures, this document focuses on the causality of experimental parameters—explaining why specific refinement strategies are necessary to resolve the proton transfer dynamics inherent in the keto-enol systems of acyl-salicylates.

Part 1: Chemical Synthesis & Crystal Growth

High-quality single crystals are the prerequisite for successful diffraction analysis. The presence of the 3-propionyl group introduces rotational freedom that can inhibit lattice

formation if impurities are present.

Validated Synthesis Protocol

The most reliable route utilizes a Friedel-Crafts acylation of methyl salicylate. The use of Titanium Tetrachloride (

) is preferred over Aluminum Chloride (

) due to its higher solubility in chlorinated solvents, leading to a more homogeneous reaction mixture.

Reagents:

- Methyl Salicylate (1.0 eq)
- Propionyl Chloride (1.2 eq)
- (1.0 eq)
- Solvent: Carbon Disulfide () or Dichloromethane (DCM)

Step-by-Step Workflow:

- Complexation: Dissolve methyl salicylate in under atmosphere. Cool to 0°C.
- Acylation: Add dropwise (exothermic control). Follow with propionyl chloride.[\[1\]](#)
- Reflux: Heat to 40-45°C for 4 hours. The mixture will darken as the intermediate complex forms.
- Hydrolysis: Quench with ice-water/HCl to break the Ti-complex.

- Purification: Extract with DCM, wash with brine, and dry over

.

- Isolation: Remove solvent in vacuo to yield a yellow oil/solid.

Crystallization Strategy (The "Art")

Direct crystallization from the reaction crude often yields polycrystalline aggregates. A dual-solvent diffusion method is required to slow nucleation.

Parameter	Condition	Rationale
Primary Solvent	Ethanol or Acetone	High solubility; polar protic/aprotic to interact with carbonyls.
Anti-Solvent	n-Hexane	Non-polar; induces supersaturation without competing for H-bonds.
Method	Vapor Diffusion	Allows slow equilibration, minimizing lattice defects.
Temperature	4°C (Refrigerator)	Reduces thermal motion, favoring ordered packing.

Part 2: X-Ray Diffraction Data Collection Instrumentation & Beam Selection

For organic molecules (C, H, O), Copper (

) radiation (

) is generally preferred over Molybdenum (

) because it provides higher resolution at high angles for light atoms, maximizing the diffraction intensity.

- Temperature Control: Data must be collected at low temperature (typically 100 K) using a nitrogen cryostream.
 - Why? The propionyl ethyl chain () is prone to high thermal vibration and disorder. Cooling "freezes" these rotations, allowing for precise modeling of the terminal methyl group.

Data Processing Workflow

The following Graphviz diagram outlines the logical flow from crystal selection to the final solution.



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Figure 1: Critical path for Single Crystal X-Ray Diffraction analysis.

Part 3: Structural Elucidation & Refinement

This is the core analytical phase. For **Methyl 2-hydroxy-3-propionylbenzoate**, the refinement focuses on the intramolecular interactions.^[2]

The Intramolecular Hydrogen Bond (S(6) Motif)

Salicylates exhibit a classic Resonance-Assisted Hydrogen Bond (RAHB). In this specific molecule, the 2-hydroxy group (

) is flanked by two carbonyl acceptors:

- The Ester Carbonyl at Position 1.
- The Propionyl Carbonyl at Position 3.

Refinement Protocol:

- Locating the H-atom: Do not use geometric placement (AFIX) immediately. Locate the hydroxyl proton in the Difference Fourier Map ().
- Bifurcation Check: The proton will likely favor the ester carbonyl due to the planar stability of the salicylate core. However, check for electron density pointing toward the propionyl oxygen.
- Constraint Application: If the H-atom is unstable during refinement, use a riding model (AFIX 147 for OH) but allow the torsion angle to refine freely to determine the preferred donor-acceptor orientation.

Handling Disorder in the Propionyl Group

The ethyl chain (

) at Position 3 often exhibits conformational disorder.

- Diagnosis: Look for elongated thermal ellipsoids on the terminal carbon.
- Remedy: If ellipsoids are prolate, split the atom into two positions (PART 1 / PART 2) and refine site occupancy factors (SOF). Apply similarity restraints (SADI/SIMU) to bond lengths and thermal parameters.

Part 4: Supramolecular Analysis (Hirshfeld Surfaces)

To understand the drug-like properties (solubility, bioavailability), one must analyze how molecules interact in the solid state. We utilize Hirshfeld Surface Analysis via CrystalExplorer. [\[3\]](#)

Methodology

- Import CIF: Load the fully refined structure.
- Generate Surface: Map

(normalized contact distance) onto the surface.

- Color Coding:
 - Red: Contacts shorter than van der Waals radii (H-bonds).
 - White: Contacts at van der Waals separation.
 - Blue: No close contacts.

Interpreting the Fingerprint Plot

The 2D fingerprint plot (

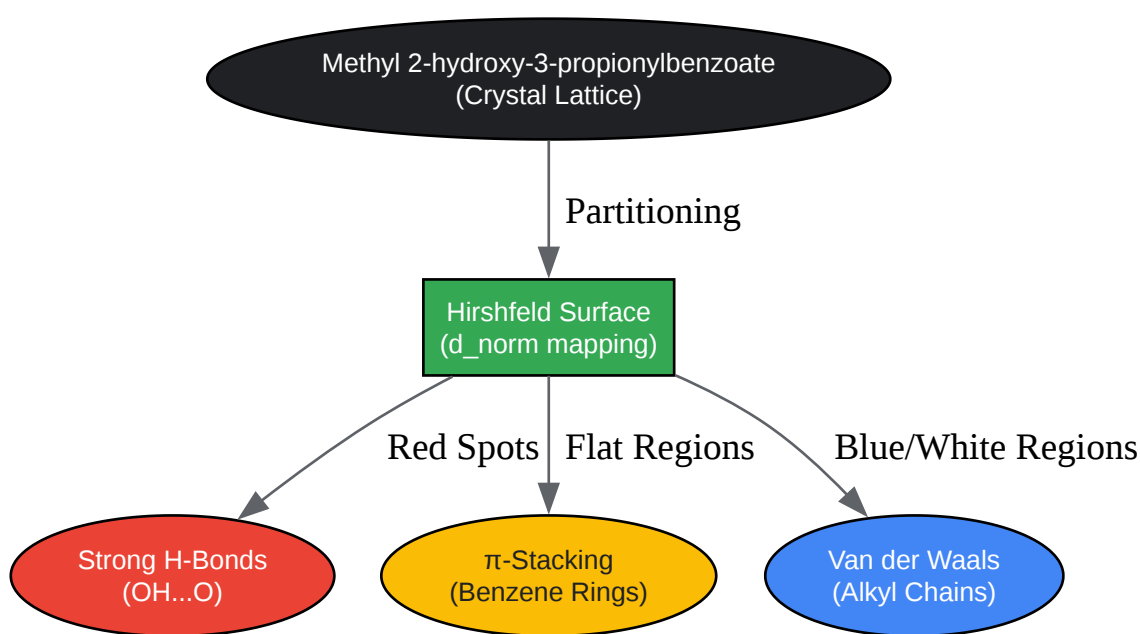
vs

) provides a quantitative summary of interactions.

Interaction Type	Visual Signature in Plot	Expected Contribution
O...H / H...O	Two sharp spikes pointing to bottom-left.	35-45% (Dominant due to Carbonyl/Hydroxyl)
H...H	Broad region in the center.	40-50% (Packing of methyl/ethyl groups)
C...H / H...C	"Wings" on the sides.	10-15% (...H interactions)

Visualization of Interactions

The following diagram illustrates the logical classification of intermolecular forces you will observe.



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Figure 2: Interpreting Hirshfeld Surface maps for supramolecular features.

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